

The Bioaccumulation Potential of Fluopyram: A Technical Guide for Researchers

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Compound of Interest

Compound Name: **Fluopyram**

Cat. No.: **B1672901**

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An in-depth analysis of **fluopyram**'s behavior in aquatic and terrestrial ecosystems, detailing its bioaccumulation potential, the experimental protocols for its assessment, and its molecular mechanism of action.

Executive Summary

Fluopyram, a broad-spectrum fungicide and nematicide, is integral to modern agriculture for its efficacy against a wide range of plant pathogens. Its mode of action involves the inhibition of succinate dehydrogenase (SDH), a key enzyme in the mitochondrial electron transport chain. While effective, the environmental fate of **fluopyram**, particularly its potential for bioaccumulation in non-target organisms, is a critical area of scientific inquiry. This technical guide provides a comprehensive overview of the current understanding of **fluopyram**'s bioaccumulation potential in both aquatic and terrestrial ecosystems. It is designed for researchers, scientists, and drug development professionals, offering a consolidation of quantitative data, detailed experimental methodologies, and a visualization of its molecular mechanism of action.

The available data indicates a low to moderate potential for **fluopyram** to bioaccumulate in aquatic organisms. The Bioconcentration Factor (BCF) in fish is relatively low. However, a significant data gap exists for a wide range of aquatic and terrestrial invertebrates. While its log K_{ow} suggests a moderate potential for partitioning into fatty tissues, real-world bioaccumulation data for many key indicator species are not readily available in the current body of scientific literature. This guide summarizes the existing quantitative data, outlines the standardized

experimental protocols for generating further data, and provides a visual representation of **fluopyram**'s interaction with its molecular target.

Quantitative Bioaccumulation Data

The bioaccumulation potential of a chemical is a key indicator of its environmental risk. It is quantified using metrics such as the Bioconcentration Factor (BCF) and the Bioaccumulation Factor (BAF). The BCF measures the accumulation of a chemical in an organism from water alone, while the BAF considers all routes of exposure, including diet and sediment. The octanol-water partition coefficient (log Kow) is a critical physicochemical property that indicates a substance's hydrophobicity and potential to accumulate in fatty tissues.

Physicochemical Properties

The lipophilicity of a compound, indicated by its log Kow, is a primary determinant of its bioaccumulation potential.

Parameter	Value	Interpretation	Source
log Kow	3.3	High potential for bioaccumulation	[1](--INVALID-LINK--)

Aquatic Ecosystems

The bioaccumulation of **fluopyram** in aquatic organisms is a key concern due to its potential for runoff from agricultural areas into water bodies.

Organism	Endpoint	Value (L/kg)	Study Type	Comments	Source
Lepomis macrochirus (Bluegill sunfish)	BCF (whole fish)	18	Laboratory	Low potential. [1](-- INVALID- LINK--)	[1](-- INVALID- LINK--)
Daphnia magna (Water flea)	BCF/BAF	Data not available	-	Further research is needed to determine the bioaccumulation potential in this key indicator species.	-
Chironomus riparius (Midge larvae)	BAF	Data not available	-	As a sediment-dwelling organism, C. riparius is a critical species for assessing the bioaccumulation of sediment-bound fluopyram.	-
Hyalella azteca (Amphipod)	BCF/BAF	Data not available	-	This epibenthic detritivore is an important component of many freshwater ecosystems.	-

Lumbriculus
variegatus
(Oligochaete
worm)

BAF

Data not
available

This
sediment-
dwelling
worm is a key
model
organism for
bioaccumulati
on studies
from
sediment.

Terrestrial Ecosystems

In terrestrial environments, **fluopyram** can accumulate in soil-dwelling organisms and be taken up by plants.

Organism/Plant	Endpoint	Value	Study Type	Comments	Source
<i>Eisenia fetida</i> (Earthworm)	BAF	Data not available	-	While studies have shown that fluopyram can induce oxidative stress and affect reproduction, specific BAF values are not readily available.	-
<i>Folsomia candida</i> (Springtail)	BAF	Data not available	-	Toxicity studies have been conducted, but quantitative bioaccumulation data is lacking.	-
<i>Enchytraeus albidus</i> (White worm)	BAF	Data not available	-	Further research is needed to assess the bioaccumulation potential in this soil-dwelling invertebrate.	-
Allium <i>fistulosum</i>	BCF	0.14 - 0.24	Greenhouse	Indicates uptake from	[2](--INVALID-

(Scallion)

soil into the

[LINK--\)](#)

plant.

Experimental Protocols

Standardized testing guidelines are crucial for generating reliable and comparable bioaccumulation data. The following sections detail the methodologies for key experiments based on internationally recognized protocols.

Aquatic Bioaccumulation: OECD 305

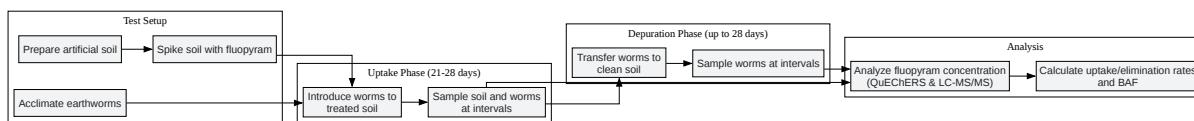
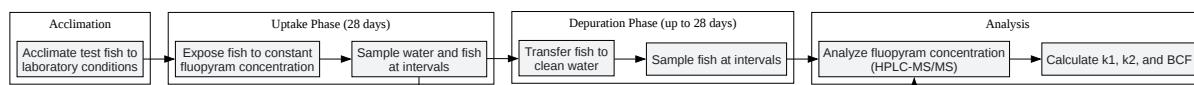
The OECD Guideline for the Testing of Chemicals 305: "Bioaccumulation in Fish: Aqueous and Dietary Exposure" is the standard protocol for determining the bioconcentration and biomagnification potential of chemicals in fish.

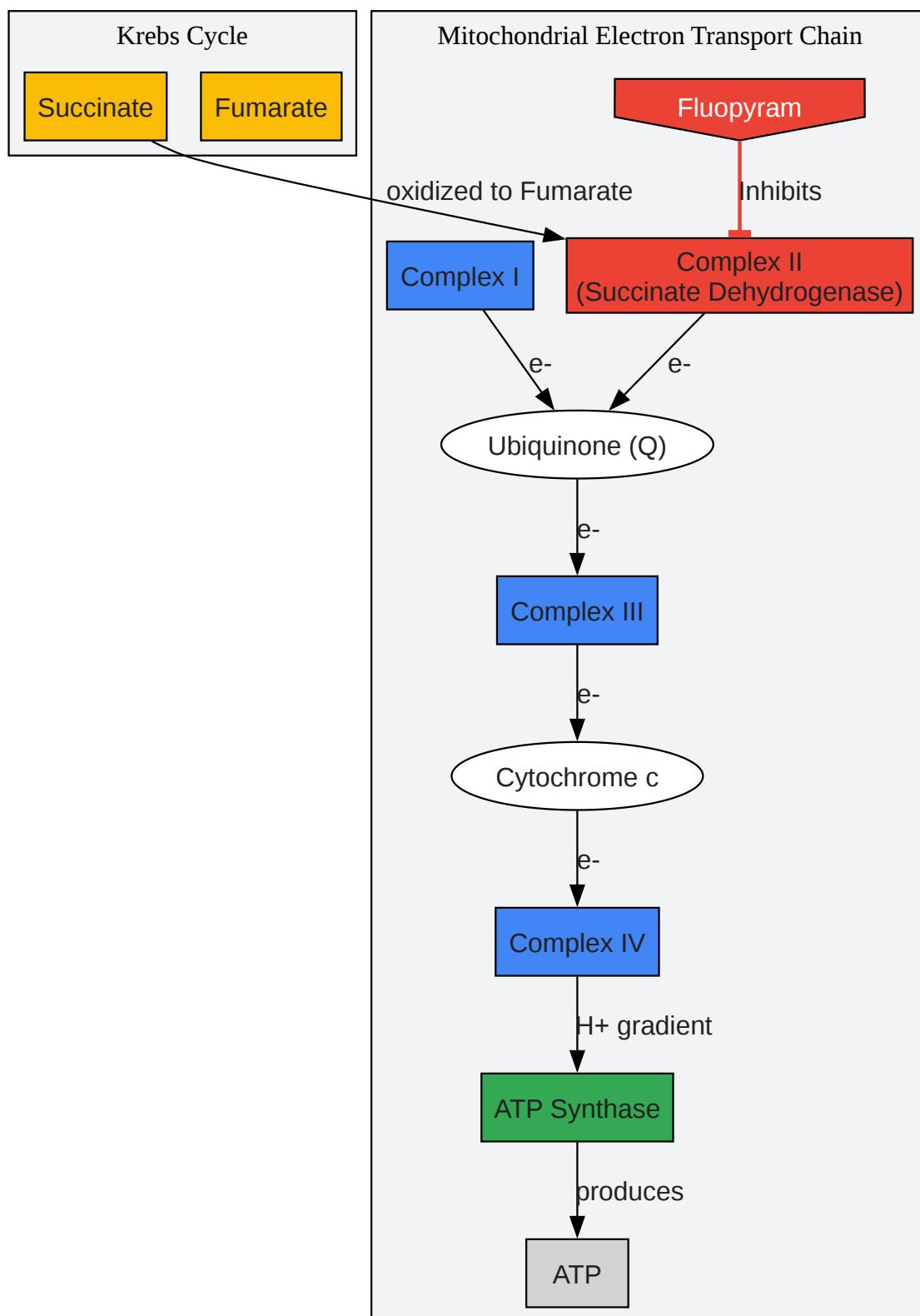
Objective: To determine the uptake and depuration rate constants and the bioconcentration factor (BCF) or biomagnification factor (BMF) of a test substance in fish.

Method Summary:

- Test Organism: A suitable fish species is selected, such as rainbow trout (*Oncorhynchus mykiss*), bluegill sunfish (*Lepomis macrochirus*), or zebrafish (*Danio rerio*).
- Exposure (Uptake Phase): Fish are exposed to a constant, sublethal concentration of the test substance (e.g., **fluopyram**) in a flow-through system for a defined period (typically 28 days). Water and fish tissue samples are collected at regular intervals to measure the concentration of the test substance.
- Depuration (Elimination Phase): After the uptake phase, the fish are transferred to clean, untreated water for a depuration period (typically up to 28 days). Fish tissue samples are collected at intervals to measure the rate of elimination of the test substance.
- Analytical Chemistry: The concentration of **fluopyram** in water and fish tissue is determined using a validated analytical method, such as high-performance liquid chromatography-tandem mass spectrometry (HPLC-MS/MS).

- Data Analysis: The uptake and depuration rate constants (k_1 and k_2) are calculated from the concentration data. The kinetic bioconcentration factor (BCFk) is then calculated as the ratio of k_1/k_2 . The steady-state bioconcentration factor (BCFss) can also be determined if a plateau in tissue concentration is reached during the uptake phase.



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References

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- 2. Fluopyram SDHI pesticide alters fish physiology and behaviour despite low in vitro effects on mitochondria - PubMed [pubmed.ncbi.nlm.nih.gov]
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